

An In-depth Technical Guide to the Agricultural Use of Napropamide

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Compound of Interest		
Compound Name:	Napropamide	
Cat. No.:	B1676949	Get Quote

Abstract

Napropamide is a selective, soil-applied herbicide utilized for the pre-emergence control of annual grasses and various broadleaf weeds in a wide range of agricultural and horticultural crops. Chemically, it is an acetamide herbicide, recognized for its efficacy in inhibiting the root development of germinating weeds. Recent research into its mode of action has revealed significant effects on plant hormonal pathways, specifically auxin transport and signaling, leading to a re-evaluation of its classification. This guide provides a comprehensive technical review of **Napropamide**, consolidating data on its chemical properties, mechanism of action, agricultural applications, and environmental fate. Detailed experimental protocols for key assays and quantitative data are presented to support researchers, scientists, and professionals in the field of crop protection and drug development.

Chemical and Physical Properties

Napropamide is an amide herbicide first registered in 1972.[1] It is a chiral molecule, with the commercial product typically being a racemic mixture of its (S)- and (R)- enantiomers.[2] The (R)-isomer, also known as **Napropamide**-M, has been shown to be significantly more herbicidally active than the (S)-isomer.[3]



Property	Value	Source(s)
IUPAC Name	N,N-diethyl-2-(naphthalen-1- yloxy)propanamide	[4]
CAS Number	15299-99-7	[4]
Chemical Formula	C17H21NO2	[4]
Molar Mass	271.36 g/mol	[4]
Physical State	White crystals to light brown solid	[2]
Melting Point	74.5 °C	[5]
Water Solubility	73 mg/L (73 ppm)	[6]
Vapor Pressure	0.167 mPa (at 25 °C)	[5]
Log Kow	3.33	[2]
Soil Sorption Koc	218 - 700 mL/g	[6][7]

Mechanism of Action

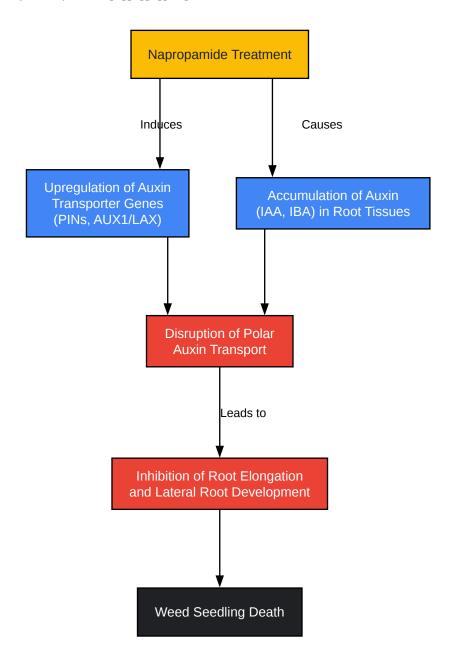
Napropamide is a systemic herbicide absorbed by the roots of emerging seedlings.[8] Its primary mode of action is the inhibition of root growth and development, which prevents weed emergence.[8][9]

Historically, **Napropamide** was classified as a Group K3 (WSSA Group 15) herbicide, presumed to inhibit the synthesis of very-long-chain fatty acids (VLCFAs).[10] However, subsequent research demonstrated that, unlike other herbicides in this class, **Napropamide** does not significantly inhibit VLCFA synthesis.[5] This led to its reclassification by the Herbicide Resistance Action Committee (HRAC) into Group 0 (formerly Z), designating an unknown or inconclusive mode of action.[1][8][11][12][13]

Recent studies have elucidated a key mechanism: the disruption of auxin homeostasis.[7][8] [14] Treatment with **Napropamide** leads to an accumulation of the auxins Indole-3-acetic acid (IAA) and Indole-3-butyric acid (IBA) in plant tissues.[7][14] This is correlated with a significant upregulation in the gene expression of major auxin transporters, including AUX1/LAX influx



carriers and PIN-FORMED (PIN) efflux carriers.[7][14] The resulting disruption in polar auxin transport and signaling pathways is a primary cause of the severe root growth inhibition observed in susceptible plants.[3][7][8][14]



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Figure 1. Proposed signaling pathway for **Napropamide**'s herbicidal action.

Agricultural Applications



Napropamide is registered for pre-emergence use in a diverse range of crops. It is particularly valuable in high-value horticultural crops where manual weeding is impractical.

Table 2: Registered Crops and Application Rates

Crop Category	Example Crops	Typical Application Rate (Active Ingredient)	Source(s)
Fruiting Vegetables	Tomatoes, Peppers	Tomatoes, Peppers 1.12 - 2.24 kg/ha (1.0 - 2.0 lbs/acre)	
Brassica Vegetables	Broccoli, Cabbage, Cauliflower	1.12 - 2.24 kg/ha (1.0 - 2.0 lbs/acre)	[15]
Tree Nuts	Almonds	4.48 kg/ha (4.0 lbs/acre)	[5]
Berries & Small Fruits	Strawberries, Raspberries, Blueberries	2.24 - 4.48 kg/ha (2.0 - 4.0 lbs/acre)	[1][15]
Pome & Stone Fruits	Apples, Peaches	4.48 kg/ha (4.0 lbs/acre)	[16]
Vines	Grapes	4.48 kg/ha (4.0 lbs/acre)	[7]
Other Crops	Tobacco, Sunflowers, Oilseed Rape	0.5 - 1.5 kg/ha (0.45 - 1.34 lbs/acre)	[1][15]
Ornamentals & Nurseries	Field-grown ornamentals, Christmas trees	4.48 - 6.72 kg/ha (4.0 - 6.0 lbs/acre)	[9]

3.1 Weed Control Spectrum

Napropamide primarily controls annual grasses and some small-seeded annual broadleaf weeds. It is not effective against established weeds, perennials, or large-seeded broadleaf species.



Table 3: Weed Control Efficacy

Weed Species	Common Name	Efficacy Rating
Amaranthus spp.	Pigweed	Fair to Good
Avena fatua	Wild Oat	Good
Capsella bursa-pastoris	Shepherd's-purse	Good
Chenopodium album	Common Lambsquarters	Fair
Digitaria sanguinalis	Large Crabgrass	Good
Echinochloa crus-galli	Barnyardgrass	Good
Malva neglecta	Common Mallow	Poor
Poa annua	Annual Bluegrass	Good
Polygonum spp.	Knotweed, Smartweed	Fair
Portulaca oleracea	Common Purslane	Good
Setaria spp.	Foxtail	Good
Solanum spp.	Nightshade	Poor to Fair
Stellaria media	Common Chickweed	Good
(Efficacy ratings adapted from University of California IPM and other sources)[5]		

3.2 Application and Soil Management

For optimal efficacy, **Napropamide** must be applied to a clean, weed-free soil surface before weed seeds germinate. It is susceptible to photodegradation and volatilization, requiring incorporation into the soil within 2-3 days of application.[9] This can be achieved through mechanical tillage (2.5 to 5 cm depth) or by at least 12.5 mm (0.5 inches) of rainfall or sprinkler irrigation.[5][9]



Environmental Fate and Ecotoxicology

4.1 Soil Behavior

Napropamide is moderately persistent in the soil. Its degradation is influenced by soil type, temperature, and microbial activity.[17][18] Photodegradation is a primary dissipation pathway on the soil surface.[18]

Table 4: Environmental Fate Parameters

Parameter	Value	Description	Source(s)
Soil Half-life (DT50)	30 - 100+ days	Varies significantly with soil type, moisture, and temperature. Microbial degradation is a key factor.	[18][19]
Mobility	Low to Moderate	Moderately bound to soil particles, especially in soils with higher organic matter and clay content. Leaching is generally negligible.	[7][9]
Primary Degradation Pathway	Photodegradation, Microbial Degradation	Dealkylation of the amide group is a key step in microbial breakdown.	[17][18]

4.2 Ecotoxicology

Napropamide exhibits low acute toxicity to mammals but is moderately toxic to many aquatic organisms.[2][20]

Table 5: Ecotoxicity Data



Organism Group	Species	Endpoint	Value	Source(s)
Fish	Rainbow Trout (Oncorhynchus mykiss)	96-hr LC50	9 - 16 mg/L	[20]
Bluegill Sunfish (Lepomis macrochirus)	96-hr LC50	20 - 30 mg/L	[20]	
Aquatic Invertebrate	Water Flea (Daphnia magna)	48-hr EC50	14.3 mg/L	[20]
Aquatic Plant (Algae)	Green Algae (Pseudokirchneri ella subcapitata)	72-hr EC50	0.43 mg/L	[9]
Birds	Bobwhite Quail (Colinus virginianus)	5-day Dietary LC₅o	5600 ppm	[20]
Mallard Duck (Anas platyrhynchos)	5-day Dietary LC50	~7200 ppm	[20]	
Insects	Honey Bee (Apis mellifera)	Oral LD50	121 μ g/bee	[20]
Annelids	Earthworm	-	Moderately Toxic	[2]

Experimental Protocols

5.1 Protocol: Root Growth Inhibition Bioassay

This protocol outlines a generalized method for assessing the herbicidal effect of **Napropamide** on root elongation in a model plant species like tomato (Solanum lycopersicum) or onion (Allium cepa).



- Preparation of Test Solutions: Prepare a stock solution of technical-grade Napropamide in a suitable solvent (e.g., acetone). Create a series of dilutions in distilled water or a nutrient solution (e.g., Hoagland's) to achieve the desired final concentrations (e.g., 0, 1, 10, 50, 100 μM). Ensure the final solvent concentration is minimal and consistent across all treatments, including the control.
- Seed Germination: Surface-sterilize seeds of the test species and germinate them on moist filter paper in petri dishes in the dark for 48-72 hours, or until radicles are 5-10 mm long.
- Exposure Setup:
 - Petri Dish Method: Place a sheet of filter paper in a sterile 90 mm petri dish. Add 5 mL of the respective test solution to saturate the paper. Carefully transfer 10-15 uniformly germinated seedlings onto the filter paper.
 - Hydroponic Method: Place onion bulbs or seedlings in beakers or vials containing the test solutions, ensuring only the root base is submerged.
- Incubation: Seal the petri dishes with parafilm or cover the beakers and place them in a controlled growth chamber (e.g., 25°C, 16:8h light:dark cycle) in a vertical orientation to encourage downward root growth.
- Data Collection: After a set period (e.g., 5-8 days), carefully remove the seedlings and scan them using a high-resolution flatbed scanner. Measure the primary root length of each seedling using image analysis software (e.g., ImageJ).
- Analysis: Calculate the average root length for each concentration. Determine the percent inhibition relative to the control. Calculate the EC₅₀ value (the concentration causing 50% inhibition of root growth) using a dose-response curve analysis.

Figure 2. Experimental workflow for a root growth inhibition bioassay.

5.2 Protocol: Residue Analysis in Soil via QuEChERS and GC-MS/MS

This protocol describes a typical workflow for the extraction and quantification of **Napropamide** residues from soil, based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) methodology.

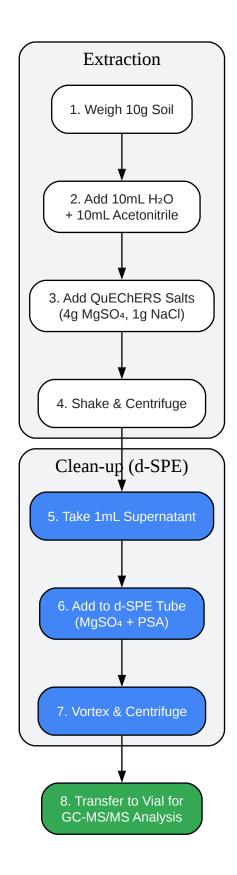
Foundational & Exploratory





- Sample Preparation: Air-dry the soil sample and sieve it through a 2 mm mesh to remove stones and debris. Weigh 10 g of the homogenized soil into a 50 mL polypropylene centrifuge tube. For method validation, fortify blank soil samples with a known concentration of **Napropamide** standard at this stage.
- Hydration & Extraction: Add 10 mL of deionized water to the soil and vortex to create a slurry.
 Add 10 mL of acetonitrile (typically containing 1% acetic acid). Cap the tube and shake vigorously for 1 minute using a vortex mixer or mechanical shaker.
- Salting-Out Partitioning: Add the QuEChERS extraction salts. A common combination is 4 g of anhydrous magnesium sulfate (MgSO₄) and 1 g of sodium chloride (NaCl). Immediately cap and shake vigorously for 1 minute. The MgSO₄ absorbs excess water, while the salts induce phase separation between the aqueous and organic (acetonitrile) layers.
- Centrifugation: Centrifuge the tube at ≥3000 g for 5 minutes. This will result in a clear supernatant of acetonitrile containing the extracted Napropamide, separated from the soil and aqueous layers.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer a 1 mL aliquot of the
 acetonitrile supernatant into a 2 mL microcentrifuge tube containing d-SPE sorbents. For
 Napropamide in soil, a typical combination is 150 mg MgSO₄ and 50 mg of primary
 secondary amine (PSA) sorbent. The PSA removes organic acids and other polar
 interferences. Vortex for 30 seconds.
- Final Centrifugation & Analysis: Centrifuge the d-SPE tube at high speed (e.g., 10,000 g) for 2 minutes. Carefully transfer the final cleaned extract into an autosampler vial. Analyze the extract using a Gas Chromatography system coupled with a tandem Mass Spectrometer (GC-MS/MS) operating in Multiple Reaction Monitoring (MRM) mode for selective and sensitive quantification.





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